

# Proper Disposal of 2,6-Difluorophenylacetic Acid: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,6-Difluorophenylacetic acid

Cat. No.: B1295063

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for the proper disposal of **2,6-Difluorophenylacetic acid**, ensuring operational safety and regulatory compliance.

## Key Physical and Chemical Properties

A thorough understanding of the properties of **2,6-Difluorophenylacetic acid** is the first step in ensuring its safe handling and disposal. The following table summarizes its key quantitative data.

Property	Value	Reference
CAS Number	85068-28-6	<a href="#">[1]</a>
Molecular Formula	F <sub>2</sub> C <sub>6</sub> H <sub>3</sub> CH <sub>2</sub> CO <sub>2</sub> H	<a href="#">[1]</a>
Molecular Weight	172.13 g/mol	<a href="#">[1]</a>
Melting Point	100-102 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	~219 °C (estimate)	<a href="#">[2]</a>
pKa	3.73 ± 0.10 (Predicted)	<a href="#">[2]</a>
Appearance	White to Almost white powder to crystal	<a href="#">[2]</a>

## Health Hazard Information

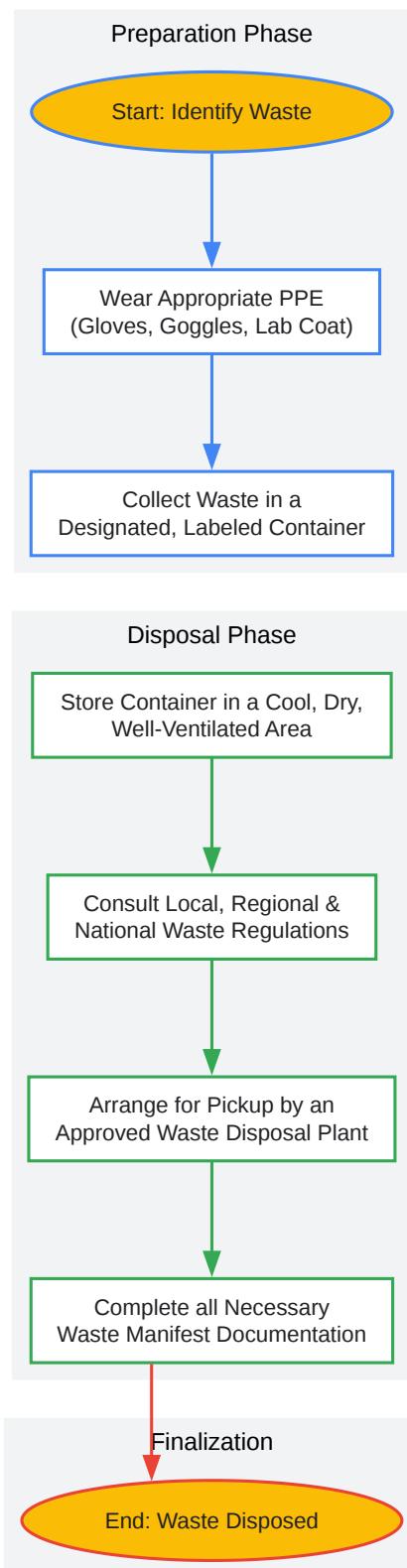
**2,6-Difluorophenylacetic acid** is classified as a hazardous substance. It is crucial to be aware of its potential health effects to implement appropriate safety measures.

- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[3]
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[3]

For detailed first-aid measures, always refer to the substance's Safety Data Sheet (SDS). In case of exposure, seek immediate medical attention.[3]

## Procedural Steps for Proper Disposal

The disposal of **2,6-Difluorophenylacetic acid** must be conducted in a manner that ensures the safety of personnel and the protection of the environment. The following workflow outlines the necessary steps for its proper disposal.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,6-Difluorophenylacetic acid 97 85068-28-6 [sigmaaldrich.com]
- 2. 2,6-Difluorophenylacetic acid CAS#: 85068-28-6 [m.chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Disposal of 2,6-Difluorophenylacetic Acid: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295063#2-6-difluorophenylacetic-acid-proper-disposal-procedures>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

